

Application Notes and Protocols for GB1908 in Animal Studies

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Compound of Interest

Compound Name: GB1908
Cat. No.: B15610778

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Compound: **GB1908** Target: Galectin-1 (Gal-1)[1][2] Chemical Formula: C18H18Cl2N4O5S2[1][3] Molecular Weight: 505.39 g/mol [3] Description: **GB1908** is a selective and orally active inhibitor of galectin-1.[1][4] It has demonstrated potential as a therapeutic agent in cancer studies by inhibiting tumor growth and modulating the tumor microenvironment.[5][6]

In Vitro Activity

GB1908 is a potent inhibitor of both human and mouse galectin-1, with K_i values of 57 nM and 72 nM, respectively.[1][4] It exhibits over 50-fold selectivity for galectin-1 over galectin-3.[1][4] In cellular assays, **GB1908** has been shown to inhibit galectin-1-induced apoptosis in Jurkat T-cells with an IC_{50} of 850 nM.[3][5]

In Vivo Efficacy in Mouse Models

In preclinical animal models, **GB1908** has been shown to reduce the growth of primary lung tumors.[4][5] Treatment with **GB1908** has also been observed to slow tumor progression in syngeneic mouse models of breast carcinoma and metastatic skin cutaneous melanoma.[6]

Quantitative Data Summary

Parameter	Value	Species	Assay	Reference
Ki (Human Galectin-1)	57 nM	Human	Biochemical Assay	[1][4]
Ki (Mouse Galectin-1)	72 nM	Mouse	Biochemical Assay	[1][4]
IC50 (Gal-1 induced apoptosis)	850 nM	Human	Jurkat Cell Apoptosis Assay	[3][5]
In Vivo Dosage	30 mg/kg	Mouse	Efficacy Study	[4][5]
Route of Administration	Oral (p.o.)	Mouse	Efficacy Study	[1][4]
Dosing Frequency	Twice a day (b.i.d.)	Mouse	Efficacy Study	[4][5]
Treatment Duration	21 days	Mouse	Efficacy Study	[1][4]

Experimental Protocols

Preparation of GB1908 for Oral Administration

This protocol describes the preparation of a 2.5 mg/mL suspension of **GB1908** suitable for oral gavage in mice.

Materials:

- **GB1908** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **GB1908** in DMSO at a concentration of 25.0 mg/mL.
- To prepare a 1 mL working solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- Add 450 μ L of Saline to bring the final volume to 1 mL.
- If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution. The final concentration of the suspended solution will be 2.5 mg/mL.[4]

In Vivo Efficacy Study in a Syngeneic Lung Cancer Mouse Model

This protocol outlines the methodology for assessing the anti-tumor efficacy of **GB1908** in a syngeneic mouse model of lung cancer.

Animal Model:

- Female C57BL/6N mice.[4]

Tumor Cell Line:

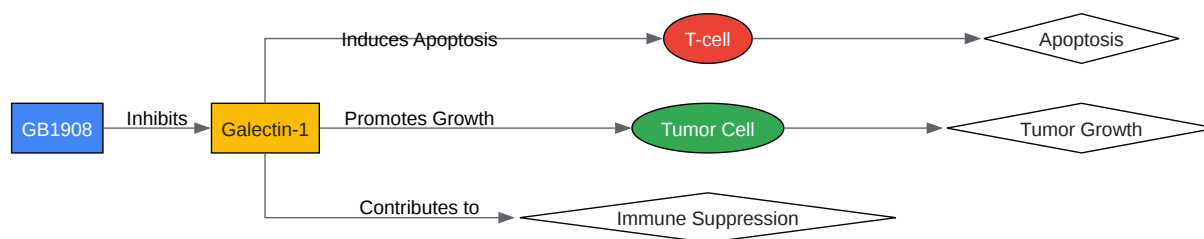
- LL/2 (LLC1) Lewis lung carcinoma cells.[4]

Experimental Procedure:

- LL/2 cells are injected into the mice to establish primary lung tumors.
- Once tumors are established, mice are randomized into treatment and vehicle control groups.
- **GB1908** is administered orally (p.o.) at a dose of 30 mg/kg.[4][5]
- The dosing is performed twice a day (b.i.d.) for a duration of 21 days.[4][5]

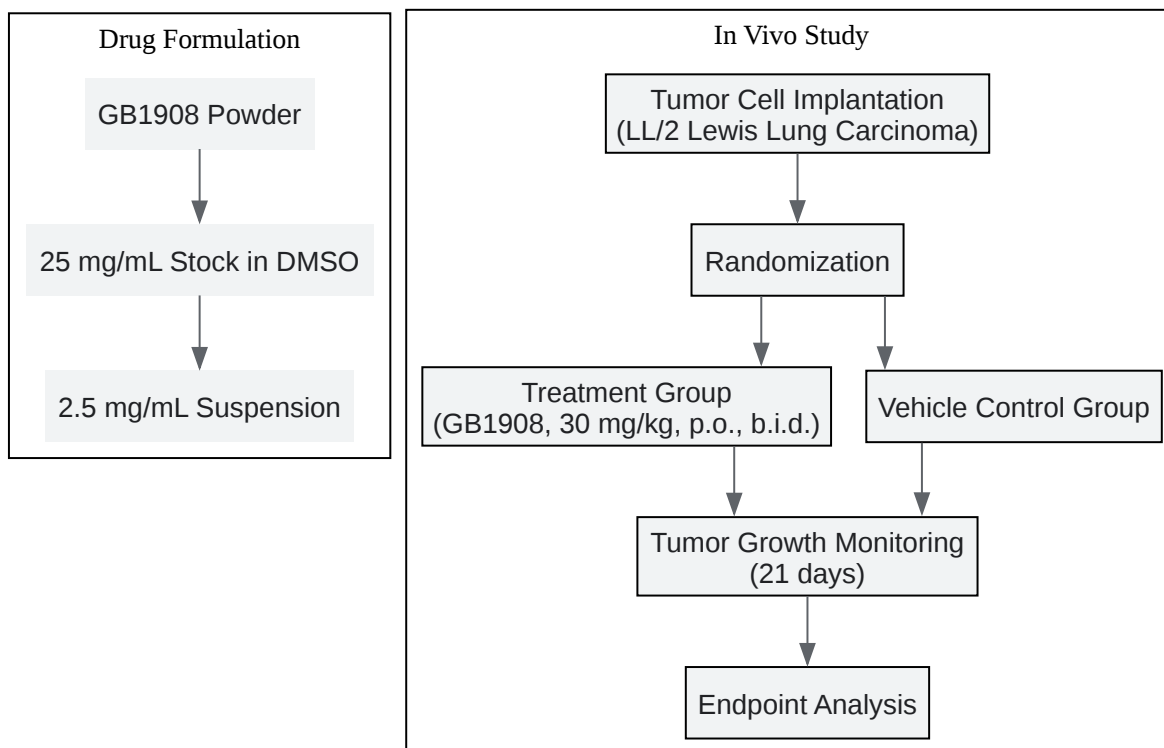
- Tumor growth is monitored regularly throughout the study.
- At the end of the study, tumors are excised and weighed to assess the treatment effect.

Visualizations



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Caption: Simplified signaling pathway of **GB1908**'s mechanism of action.



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Caption: Experimental workflow for in vivo efficacy testing of **GB1908**.

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